

An In-depth Technical Guide to Reductic Acid (CAS: 80-72-8)

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Compound of Interest

Compound Name: *Reductic acid*

CAS No.: 80-72-8

Cat. No.: B1208420

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Reductic acid, with the CAS number 80-72-8, is a cyclic enediol derivative of cyclopentanone. Structurally similar to ascorbic acid (Vitamin C), it is recognized for its reducing properties and potential as an antioxidant.[1] This technical guide provides a comprehensive overview of **Reductic acid**, including its chemical properties, synthesis, potential mechanisms of action, and relevant experimental protocols. The information is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry, biology, and drug development who are interested in the chemistry and biological potential of this molecule.

Chemical and Physical Properties

Reductic acid, systematically named 2,3-dihydroxy-2-cyclopenten-1-one, is a crystalline solid.[2] It is soluble in water, methanol, and ethanol, but sparingly soluble in ether, ethyl acetate, and acetone, and insoluble in benzene.[1] Key physicochemical properties are summarized in Table 1.

Property	Value	Source(s)
CAS Number	80-72-8	[3][4]
Molecular Formula	C ₅ H ₆ O ₃	[3][5]
Molecular Weight	114.10 g/mol	[3][5]
IUPAC Name	2,3-dihydroxycyclopent-2-en-1-one	[3]
Appearance	Pale yellow crystals	[1]
Melting Point	213-213.5 °C (decomposes)	[1]
Solubility	Soluble in water, methanol, ethanol. Sparingly soluble in ether, ethyl acetate, acetone. Insoluble in benzene.	[1]

Synthesis of Reductic Acid

While specific, detailed protocols for the synthesis of **Reductic acid** are not abundantly available in recent literature, historical methods and syntheses of related compounds provide a basis for its preparation. One common starting material is cyclopentanone. The following is a representative, generalized protocol for its synthesis.

Experimental Protocol: Synthesis from Cyclopentanone

This protocol is a multi-step process involving the α -hydroxylation of a protected cyclopentanone derivative.

Step 1: α -Bromination of Cyclopentanone

- Dissolve cyclopentanone in a suitable solvent such as diethyl ether or dichloromethane.
- Cool the solution in an ice bath.
- Slowly add a solution of bromine in the same solvent dropwise with stirring. The reaction is monitored by the disappearance of the bromine color.

- After the addition is complete, wash the reaction mixture with a saturated solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain α -bromocyclopentanone.

Step 2: Formation of the α -Hydroxy Ketone

- Dissolve the α -bromocyclopentanone in a suitable solvent system, such as a mixture of tetrahydrofuran and water.
- Add a weak base, such as sodium bicarbonate or calcium carbonate, to the mixture.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and extract the product with ethyl acetate.
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 3: Introduction of the Second Hydroxyl Group and Dehydration

- The resulting α -hydroxycyclopentanone can be further oxidized to introduce the second hydroxyl group. A common method is the use of selenium dioxide.
- Dissolve the α -hydroxycyclopentanone in a suitable solvent like dioxane.
- Add a stoichiometric amount of selenium dioxide.
- Heat the mixture to reflux, monitoring the reaction by TLC.
- After the reaction is complete, cool the mixture and filter to remove the selenium byproduct.
- The crude product is then purified by column chromatography on silica gel to yield **Reductive acid**.

Purification: Crude **Reductic acid** can be purified by recrystallization from a solvent such as ethyl acetate or an ethanol/ethyl acetate mixture.^[6] Sublimation under vacuum (at 0.5 mm) is another reported purification method.^[6]

Mechanism of Action: Antioxidant Properties

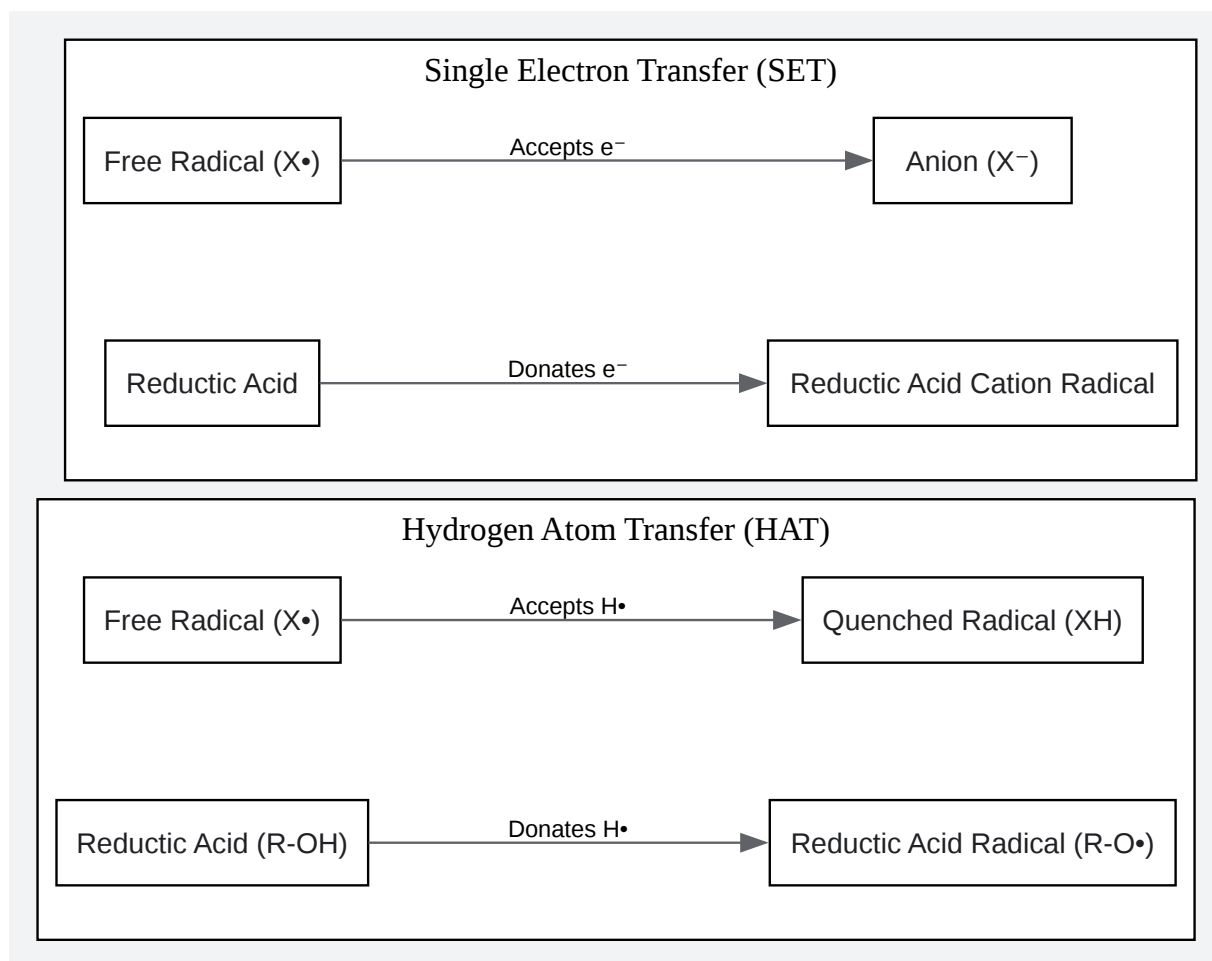
The primary recognized activity of **Reductic acid** is its function as an antioxidant, analogous to ascorbic acid. Its antioxidant capacity stems from its ability to act as a reducing agent. The enediol structure is key to this activity, allowing it to donate electrons to neutralize free radicals.

General Antioxidant Mechanisms

Antioxidants can neutralize free radicals through two primary mechanisms:

- Hydrogen Atom Transfer (HAT): The antioxidant donates a hydrogen atom to a free radical, thereby quenching it.
- Single Electron Transfer (SET): The antioxidant donates an electron to a free radical, reducing it to a more stable species.

It is plausible that **Reductic acid** can act through either or both of these mechanisms, depending on the specific radical species and the reaction environment.



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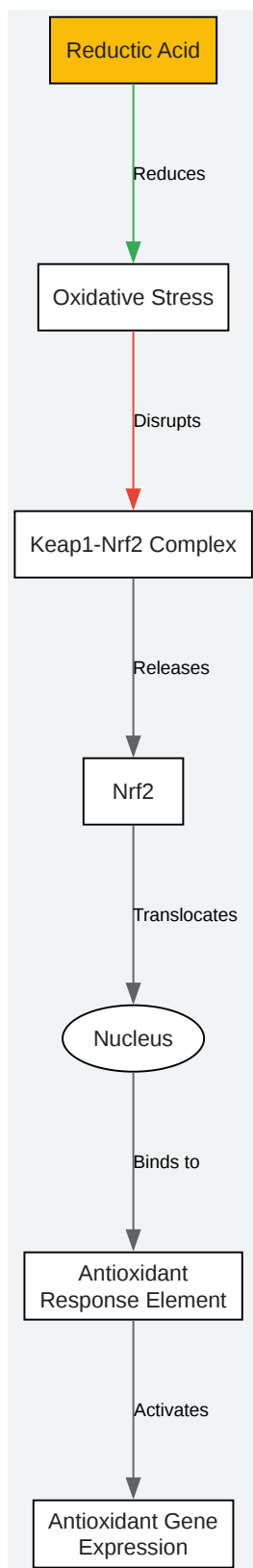
Caption: General mechanisms of antioxidant action.

Potential Interaction with Cellular Signaling Pathways

While direct evidence linking **Reductic acid** to specific signaling pathways is currently limited, its antioxidant properties suggest potential interactions with redox-sensitive cellular signaling cascades. Many key signaling pathways are modulated by the cellular redox state, and antioxidants can therefore have a significant impact on their activity.

The Keap1-Nrf2 pathway is a major regulator of the cellular antioxidant response. Under normal conditions, the transcription factor Nrf2 is kept inactive in the cytoplasm by binding to Keap1. Oxidative stress disrupts this interaction, allowing Nrf2 to translocate to the nucleus and

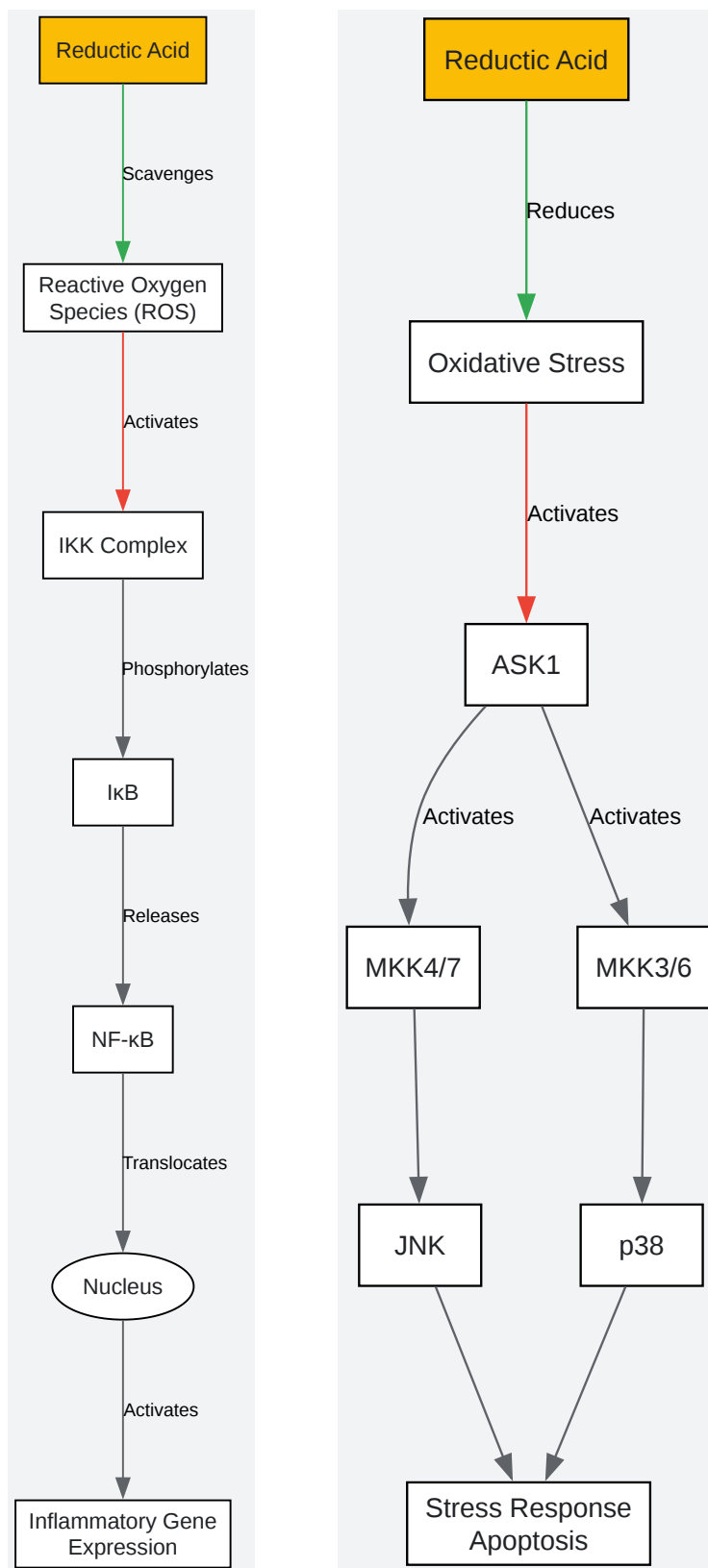
activate the expression of antioxidant and cytoprotective genes. As an antioxidant, **Reductic acid** could potentially modulate this pathway by altering the cellular redox environment, thereby influencing the activation of Nrf2.



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Caption: Potential modulation of the Keap1-Nrf2 pathway.

The transcription factor NF- κ B is a key regulator of inflammation. Its activation can be triggered by oxidative stress. By reducing reactive oxygen species (ROS), antioxidants can inhibit the activation of NF- κ B and the subsequent expression of pro-inflammatory genes. **Reductic acid**, through its antioxidant activity, could potentially exert anti-inflammatory effects by downregulating the NF- κ B signaling pathway.



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